

# An In-depth Technical Guide to Diphenyl Chlorophosphonate-d10

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## Compound of Interest

Compound Name: *Diphenyl Chlorophosphonate-d10*

Cat. No.: *B15553183*

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This technical guide provides a detailed overview of the core physicochemical properties of **Diphenyl Chlorophosphonate-d10**, with a primary focus on the determination of its molecular weight. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize isotopically labeled compounds.

## Core Concepts of Isotopic Labeling

Isotopic labeling, the replacement of one or more atoms in a molecule with their isotopes, is a fundamental technique in advanced chemical and biochemical analysis. Deuterium ( $^2\text{H}$  or D), a stable isotope of hydrogen, is a commonly used label. The substitution of hydrogen with deuterium results in a significant mass shift, which is readily detectable by mass spectrometry, without drastically altering the chemical properties of the molecule. This makes deuterated compounds, such as **Diphenyl Chlorophosphonate-d10**, invaluable as internal standards in quantitative mass spectrometry for enhancing accuracy and precision.

## Molecular Weight and Isotopic Composition

The molecular weight of a compound is a fundamental physical property. For an isotopically labeled compound like **Diphenyl Chlorophosphonate-d10**, the molecular weight is calculated by considering the masses of the specific isotopes present in its structure.

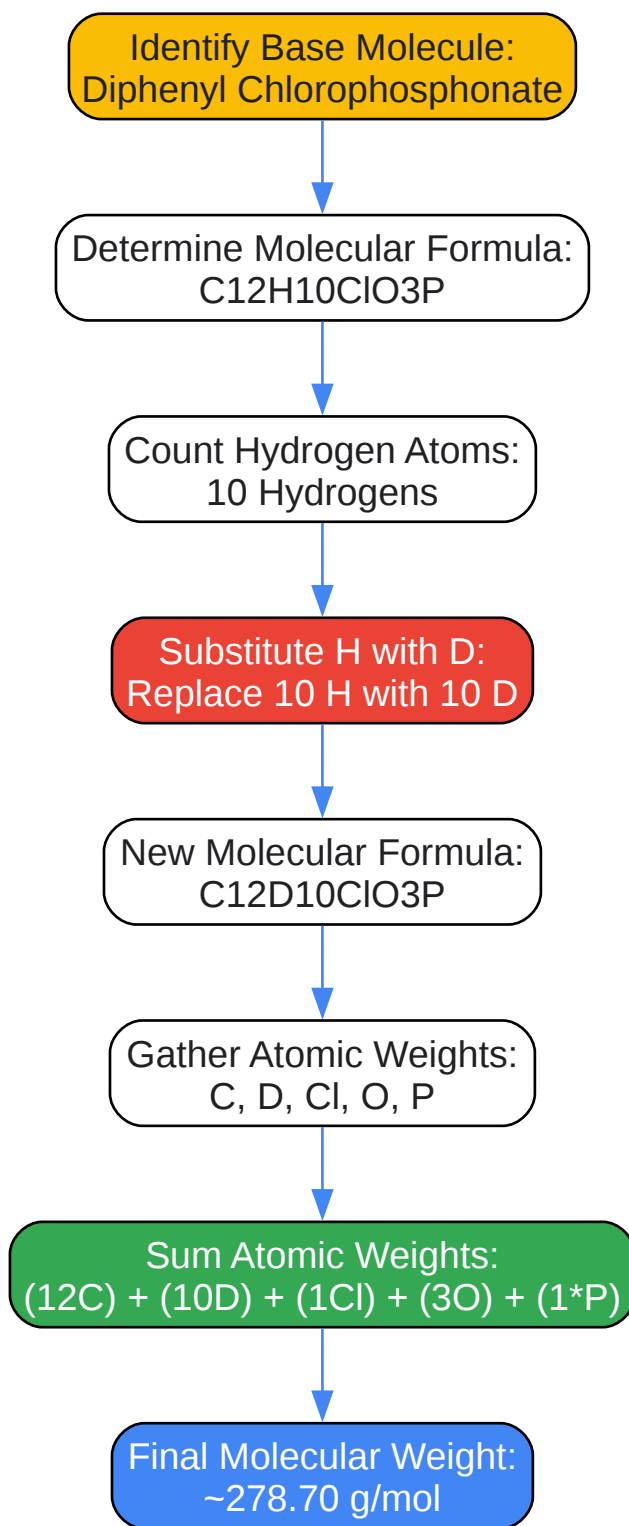
The molecular formula for the non-deuterated form of Diphenyl Chlorophosphonate is  $\text{C}_{12}\text{H}_{10}\text{ClO}_3\text{P}$ . The "-d10" designation indicates that all ten hydrogen ( $^1\text{H}$ ) atoms have been replaced by deuterium ( $^2\text{H}$ ) atoms.

The following table summarizes the atomic and molecular weights used in the calculation.

Component	Standard Atomic Weight (amu)	Number of Atoms	Total Mass (amu)
Carbon (C)	12.011	12	144.132
Deuterium (D)	2.014	10	20.140
Chlorine (Cl)	35.453	1	35.453
Oxygen (O)	15.999	3	47.997
Phosphorus (P)	30.974	1	30.974
Diphenyl Chlorophosphonate-d10	~278.70 g/mol		
For Comparison:			
Hydrogen (H)	1.008	10	10.080
Diphenyl Chlorophosphonate (non-deuterated)	~268.63 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>		

Note: The final molecular weight is an approximation based on the atomic weights of the most common isotopes.

The workflow for calculating the molecular weight of **Diphenyl Chlorophosphonate-d10** is illustrated in the following diagram.



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## References

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